

An In-Depth Technical Guide to 1-(Hydroxymethyl)benzotriazole: Properties and Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1H-Benzotriazole-1-methanol

Cat. No.: B1267369

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

1-(Hydroxymethyl)benzotriazole, a derivative of the well-known heterocyclic compound benzotriazole, is a versatile molecule with significant applications in various scientific and industrial fields. Its unique chemical structure, featuring a reactive hydroxymethyl group attached to the benzotriazole nucleus, imparts a range of useful properties, making it a valuable reagent in organic synthesis, a potent corrosion inhibitor, and a subject of interest in medicinal chemistry. This technical guide provides a comprehensive overview of the physical and chemical properties of 1-(Hydroxymethyl)benzotriazole, detailed experimental protocols, and insights into its mechanisms of action and applications.

Core Physical and Chemical Properties

1-(Hydroxymethyl)benzotriazole is a white to off-white crystalline solid at room temperature.^[1] It is soluble in many organic solvents and slightly soluble in water.^[2] The presence of the hydroxyl group enhances its solubility in polar solvents compared to its parent compound, benzotriazole.^[2]

Quantitative Data Summary

Property	Value	References
CAS Number	28539-02-8	[1][2]
Molecular Formula	C ₇ H ₇ N ₃ O	[1][2]
Molecular Weight	149.15 g/mol	[1]
Appearance	White to off-white crystalline powder	[2]
Melting Point	150-152 °C (lit.)	[1][2]
Boiling Point (Predicted)	340.2 ± 25.0 °C	[1]
Density (Predicted)	1.41 ± 0.1 g/cm ³	[1]
pKa (Predicted)	12.80 ± 0.10	[1]
Solubility	Soluble in alcohol, ether, ketone; slightly soluble in water.	[2]

Spectral Data Analysis

The structural characterization of 1-(Hydroxymethyl)benzotriazole is confirmed through various spectroscopic techniques.

- ¹H NMR Spectroscopy:** The proton NMR spectrum is expected to show characteristic signals for the aromatic protons on the benzene ring, a singlet for the methylene protons of the hydroxymethyl group, and a broad singlet for the hydroxyl proton.
- ¹³C NMR Spectroscopy:** The carbon NMR spectrum will display distinct peaks corresponding to the carbon atoms of the benzotriazole ring system and the methylene carbon of the hydroxymethyl group.
- Infrared (IR) Spectroscopy:** The IR spectrum typically exhibits a broad absorption band in the region of 3200-3600 cm⁻¹ due to the O-H stretching of the hydroxyl group. Characteristic peaks for the aromatic C-H and C=C stretching, as well as the N-N and C-N stretching of the triazole ring, are also observed.

- **Mass Spectrometry:** The mass spectrum provides information about the molecular weight and fragmentation pattern of the molecule. The molecular ion peak (M^+) is expected at m/z 149. Key fragments may arise from the loss of the hydroxymethyl group or cleavage of the triazole ring.

Experimental Protocols

Synthesis of 1-(Hydroxymethyl)benzotriazole

A common and straightforward method for the synthesis of 1-(Hydroxymethyl)benzotriazole involves the reaction of benzotriazole with formaldehyde.

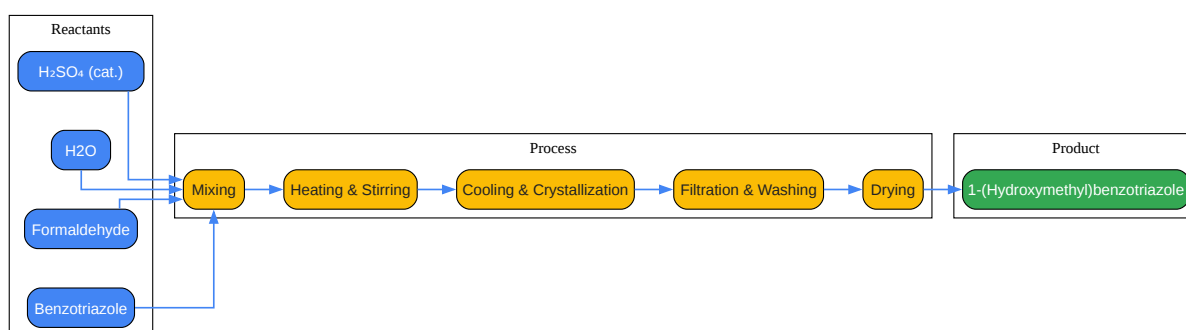
Materials:

- Benzotriazole
- Aqueous formaldehyde solution (e.g., 37%)
- Water
- Sulfuric acid (catalytic amount)
- Apparatus for heating and stirring (e.g., round-bottom flask, magnetic stirrer, heating mantle)
- Filtration apparatus (e.g., Buchner funnel, filter paper)

Procedure:

- In a round-bottom flask, combine benzotriazole, water, and a catalytic amount of sulfuric acid.
- Add the aqueous formaldehyde solution to the mixture.
- Heat the mixture gently with continuous stirring. The reaction progress can be monitored by the formation of a white powdery substance.
- Continue heating until the precipitate completely dissolves.

- Allow the reaction mixture to cool to room temperature, which should induce the crystallization of the product.
- Collect the white, needle-like crystals of 1-(Hydroxymethyl)benzotriazole by filtration.
- Wash the crystals with cold water and dry them under vacuum.



[Click to download full resolution via product page](#)

Caption: General workflow for the synthesis of 1-(Hydroxymethyl)benzotriazole.

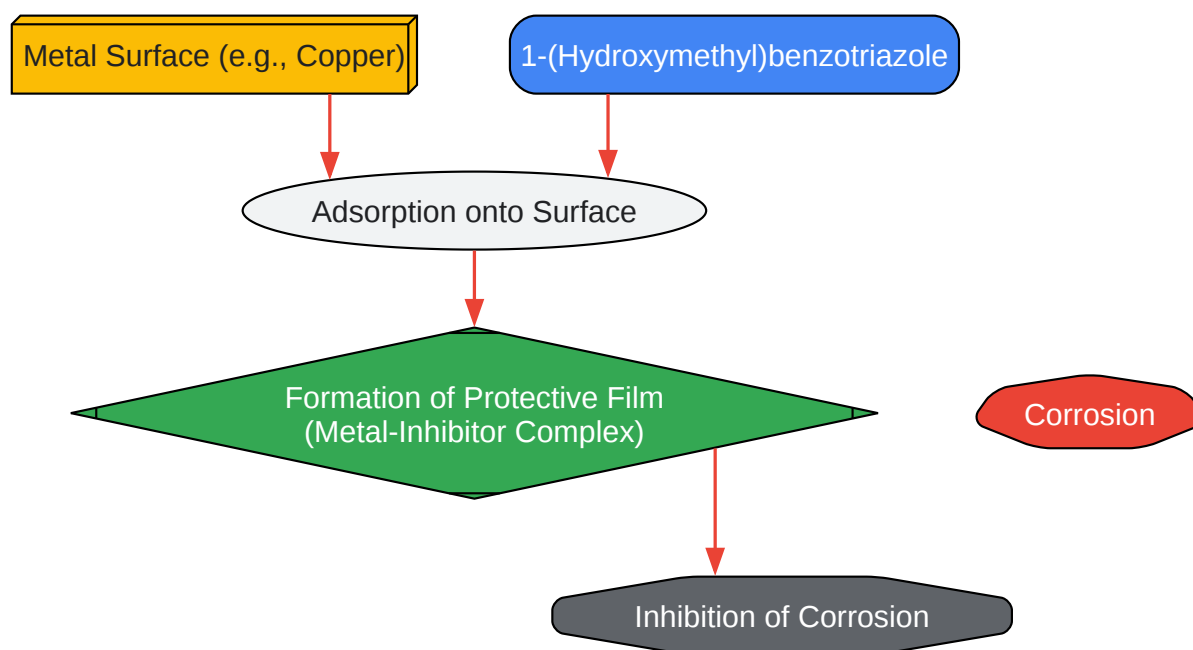
Applications in Research and Development

Corrosion Inhibition

Benzotriazole and its derivatives are renowned for their excellent corrosion-inhibiting properties, particularly for copper and its alloys. 1-(Hydroxymethyl)benzotriazole functions by forming a protective, passive film on the metal surface. This film, composed of a complex between the metal ions and the benzotriazole molecule, acts as a barrier to corrosive agents.

The hydroxymethyl group can potentially enhance the solubility and adhesion of the inhibitor to the metal surface.[2][3]

The mechanism involves the chemisorption of the benzotriazole moiety onto the metal surface, where the nitrogen atoms of the triazole ring coordinate with the metal ions. This forms a stable, polymeric layer that inhibits both anodic and cathodic corrosion reactions.



[Click to download full resolution via product page](#)

Caption: Mechanism of corrosion inhibition by 1-(Hydroxymethyl)benzotriazole.

Organic Synthesis

1-(Hydroxymethyl)benzotriazole serves as a valuable reagent in various organic transformations. It is particularly known as a safe and convenient source of anhydrous formaldehyde in organic solvents.[4] This is advantageous in reactions where the use of gaseous formaldehyde or its aqueous solutions is problematic.

Furthermore, the benzotriazole moiety can act as a good leaving group and a synthetic auxiliary, facilitating the introduction of various functional groups. It has been employed as a

ligand in metal-catalyzed coupling reactions, showcasing its versatility in the construction of complex organic molecules.[5]

Drug Development and Biological Activity

The benzotriazole scaffold is present in a number of biologically active compounds, and its derivatives are actively investigated in medicinal chemistry for a wide range of therapeutic applications.[6][7] While specific signaling pathways directly modulated by 1-(Hydroxymethyl)benzotriazole are not extensively documented, research on related benzotriazole derivatives has shown activities such as antibacterial, antifungal, antiviral, and anticancer effects.[6][8][9] The hydroxymethyl group offers a handle for further chemical modification, allowing for the synthesis of libraries of compounds for biological screening. Studies have explored the anti-helicase activity of N-alkyl derivatives of benzotriazoles, suggesting potential applications in antiviral therapies.[8]

Safety and Handling

1-(Hydroxymethyl)benzotriazole is an irritant to the eyes, respiratory system, and skin.[1] Appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated area or a fume hood to avoid inhalation of dust. In case of contact with eyes, rinse immediately with plenty of water and seek medical advice.

Conclusion

1-(Hydroxymethyl)benzotriazole is a multifunctional organic compound with a well-defined set of physical and chemical properties. Its utility as a corrosion inhibitor, a synthetic reagent, and a scaffold for medicinal chemistry highlights its importance in both academic research and industrial applications. This technical guide provides a foundational understanding of this versatile molecule, offering valuable information for researchers and professionals working in related fields. Further exploration into its biological activities and reaction mechanisms will undoubtedly uncover new and exciting applications for this valuable chemical entity.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. echemi.com [echemi.com]
- 2. chembk.com [chembk.com]
- 3. Mechanism of 1 2 3 Benzotriazole Corrosion Inhibition [tengerchemical.com]
- 4. scbt.com [scbt.com]
- 5. researchgate.net [researchgate.net]
- 6. ijrrjournal.com [ijrrjournal.com]
- 7. Benzotriazole: An overview on its versatile biological behavior - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Synthesis and biological activity of 1H-benzotriazole and 1H-benzimidazole analogues--inhibitors of the NTPase/helicase of HCV and of some related Flaviviridae - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. ijcr.org [ijcr.org]
- To cite this document: BenchChem. [An In-Depth Technical Guide to 1-(Hydroxymethyl)benzotriazole: Properties and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1267369#physical-and-chemical-properties-of-1-hydroxymethyl-benzotriazole]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com